

# Application Notes: Techniques for Identifying Cummingtonite in Thin Section

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CUMMINGTONITE

Cat. No.: B1174272

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## Introduction

**Cummingtonite** is a monoclinic amphibole mineral that forms a solid solution series with grunerite, distinguished by a higher magnesium to iron ratio.[1][2] It is a common constituent of medium-grade regionally metamorphosed rocks, particularly those derived from mafic and ultramafic protoliths, and is characteristic of metamorphosed iron formations.[2][3] Accurate identification of **cummingtonite** in thin section is crucial for petrologic studies and requires careful observation of its unique optical properties using polarized light microscopy.

## Key Optical Properties for Identification

### 1. Plane-Polarized Light (PPL)

- **Color and Pleochroism:** **Cummingtonite** is typically colorless to pale green or pale brown in thin section.[3][4] Any observed color and the degree of pleochroism increase with higher iron content.[4] Magnesium-rich varieties are often non-pleochroic, while iron-rich **cummingtonite** may exhibit weak pleochroism, with Z showing a pale green hue and X and Y being colorless.[1][2]
- **Relief:** The mineral displays moderate to high relief.[5][6]
- **Habit and Cleavage:** **Cummingtonite** typically forms bladed, columnar, or fibrous crystals.[2][3] Like other amphiboles, it exhibits two perfect prismatic cleavages on {110} that intersect

at approximately  $56^\circ$  and  $124^\circ$ .<sup>[3][4]</sup> These cleavage angles are best observed in a cross-section perpendicular to the c-axis, which will appear diamond-shaped.<sup>[4][6]</sup>

## 2. Cross-Polarized Light (XPL)

- **Birefringence:** The maximum birefringence of **cummingtonite** ranges from 0.020 to 0.037, leading to interference colors up to the second order on the Michel-Lévy chart.<sup>[3]</sup> Birefringence also tends to increase with iron content.<sup>[4]</sup>
- **Twinning:** One of the most diagnostic features of **cummingtonite** is the presence of fine, polysynthetic (lamellar) twinning parallel to {100}.<sup>[1][3]</sup> These twins appear as distinct bands of yellow and orange.<sup>[5]</sup>
- **Extinction:** **Cummingtonite** exhibits inclined extinction. The extinction angle (the angle between the c-axis and the Z optical direction) varies from approximately  $16^\circ$  to  $21^\circ$ .<sup>[3][4]</sup> This inclined extinction is a key feature that distinguishes it from orthorhombic amphiboles like anthophyllite.<sup>[6]</sup>
- **Optic Sign and 2V Angle:** **Cummingtonite** is biaxial positive.<sup>[2][3]</sup> The 2V angle is typically high, ranging from  $70^\circ$  to  $90^\circ$ .<sup>[2][3]</sup>

## Distinguishing **Cummingtonite** from Similar Minerals

- **Grunerite:** As the iron-rich end-member of the series, grunerite has higher refractive indices and birefringence.<sup>[1][7]</sup> A key distinction is the optic sign; the series changes from optically positive (**cummingtonite**) to optically negative as iron content increases towards grunerite.<sup>[7]</sup> Grunerite also has a smaller extinction angle, typically less than  $15^\circ$ .<sup>[1]</sup>
- **Anthophyllite:** Anthophyllite is the orthorhombic dimorph of magnesium-rich **cummingtonite**.<sup>[8]</sup> The primary distinguishing feature is its parallel extinction in longitudinal sections, whereas **cummingtonite** has inclined extinction.<sup>[6][7]</sup> Anthophyllite generally lacks the characteristic polysynthetic twinning seen in **cummingtonite**.<sup>[6]</sup>
- **Tremolite-Actinolite Series:** **Cummingtonite** can be distinguished from tremolite and actinolite by its higher refractive indices and its typically positive optic sign, as calcic amphiboles are generally optically negative.<sup>[4][7]</sup>

## Data Presentation: Optical Properties of Cummingtonite

Optical Property	Value	Notes
Crystal System	Monoclinic	
Color (PPL)	Colorless to pale green or pale brown[3][9]	Color increases with Fe content[4]
Pleochroism	Weak; X=Y=colorless, Z=pale green[1][3]	More pronounced in Fe-rich varieties
Relief	Moderate to High[5][6]	
Cleavage	Perfect on {110}, intersecting at ~56° and 124°[3][4]	Typical amphibole cleavage
Birefringence ( $\delta$ )	0.020 - 0.037[3]	Up to second-order interference colors
Extinction	Inclined[3]	$Z^c = \sim 16^\circ$ to $21^\circ$ [3][4]
Twinning	Simple or multiple, parallel to {100}[3][4]	Fine polysynthetic twinning is a key diagnostic feature[1]
Optic Sign	Biaxial (+)[2][3]	
2V Angle	70° - 90°[2][3]	Varies with Mg content[3]
Refractive Indices	$\alpha = 1.633\text{-}1.663$ , $\beta = 1.638\text{-}1.677$ , $\gamma = 1.655\text{-}1.697$ [3]	Indices decrease with Mg content[3]

## Experimental Protocols

### Protocol 1: Thin Section Preparation

- **Sample Selection:** Choose a representative rock sample suspected to contain **cummingtonite**.
- **Cutting:** Cut a small, flat slab from the rock sample using a rock saw with a diamond blade.

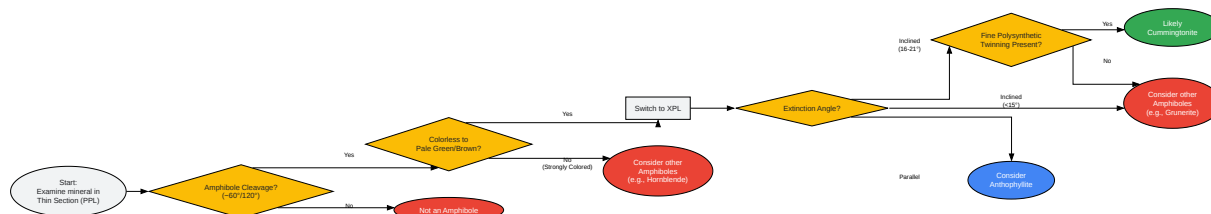
- Grinding: Grind one surface of the slab on progressively finer abrasive grits (e.g., 220, 400, 600 silicon carbide) until it is perfectly flat and smooth.
- Mounting: Mount the polished surface to a glass microscope slide using a suitable adhesive (e.g., epoxy resin).
- Slicing and Grinding: Once the adhesive has cured, use a cut-off saw to slice off the excess rock, leaving a thin wafer attached to the slide. Carefully grind this wafer down to a standard thickness of 30 micrometers. This thickness is critical for observing standardized interference colors. Monitor the thickness by observing the interference colors of known minerals like quartz or feldspar.
- Polishing: Polish the final surface with a fine abrasive slurry (e.g., 1-micrometer alumina) to remove any scratches from the grinding process.
- Cleaning and Labeling: Clean the finished thin section thoroughly and label it appropriately.

#### Protocol 2: Petrographic Microscope Analysis for **Cummingtonite** Identification

- Initial Setup: Place the prepared thin section on the rotating stage of a petrographic microscope.
- Plane-Polarized Light (PPL) Examination:
  - Begin with a low-power objective.
  - Observe the mineral's habit. Look for elongate, prismatic, or fibrous crystals.[3]
  - Note the color and assess for any pleochroism by rotating the stage. **Cummingtonite** will be colorless to pale green/brown with weak pleochroism.[1][3]
  - Assess the relief by comparing the mineral's brightness and boundary distinctness to the surrounding minerals.
  - Identify the characteristic amphibole cleavage, looking for two sets of intersecting lines at approximately 60° and 120°.[5]
- Cross-Polarized Light (XPL) Examination:

- Insert the analyzer to view the sample under cross-polarized light.
- Observe the interference colors. Note the maximum color and determine the birefringence using a Michel-Lévy chart. **Cummingtonite** will show up to second-order colors.[\[3\]](#)
- Carefully look for twinning. The presence of fine, lamellar polysynthetic twins is a strong indicator of **cummingtonite**.[\[1\]](#)[\[3\]](#)
- Determine the extinction angle. Align a crystal's cleavage or long axis with the north-south crosshair. Rotate the stage until the mineral goes extinct (appears black). The angle of rotation is the extinction angle. **Cummingtonite** will have an inclined extinction of 16-21°. [\[3\]](#)[\[4\]](#)
- Conoscopic Illumination (Optional):
  - Switch to a high-power objective and insert the Bertrand lens to observe the interference figure.
  - Determine the optic sign. For a grain showing a centered optic axis figure, the isogyres will indicate if the mineral is biaxial positive.
- Confirmation and Differentiation:
  - Synthesize all observed properties (color, cleavage, birefringence, twinning, and extinction angle).
  - Compare these properties to the known values for **cummingtonite** and other similar amphiboles (grunerite, anthophyllite, actinolite) to confirm the identification.[\[1\]](#)[\[6\]](#)

## Mandatory Visualization



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Caption: Workflow for the optical identification of **cummingtonite**.

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- To cite this document: BenchChem. [Application Notes: Techniques for Identifying Cummingtonite in Thin Section]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174272#techniques-for-identifying-cummingtonite-in-thin-section]

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